

Unable to Identify Biological Pathway for "XPW1"

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Compound of Interest

Compound Name: XPW1

Cat. No.: B15583299

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Initial searches for a biological molecule, gene, or pathway specifically named "**XPW1**" have not yielded any matching results in established biological databases or the broader scientific literature. It is possible that "**XPW1**" may be a typographical error, a non-standard abbreviation, or a hypothetical entity not yet described in published research.

To provide a relevant and accurate technical guide, a valid and recognized biological target is required.

Potential Alternative Interpretations

During the search process, several similarly named and biologically significant molecules were identified. If "**XPW1**" is a typographical error, you may be interested in one of the following:

- **XPR1** (Xenotropic and Polytopic Retrovirus Receptor 1): This protein is a phosphate transporter crucial for maintaining phosphate homeostasis within cells.[1][2] Mutations in the XPR1 gene are associated with Primary Familial Brain Calcification (PFBC), a neurological disorder.[3] Research has focused on its structure and function in phosphate export.[2]
- **XBP1** (X-box Binding Protein 1): This is a key transcription factor involved in the unfolded protein response (UPR), a cellular stress response pathway originating in the endoplasmic reticulum.[4][5] The IRE1-XBP1 pathway is a major branch of the UPR and is implicated in numerous diseases, including cancer and metabolic disorders.[5]

- PROX1 (Prospero Homeobox Protein 1): A transcription factor that plays a critical role in the embryonic development of various tissues, and is particularly important for the formation of the lymphatic system.[6][7]
- GPX1 (Glutathione Peroxidase 1): This is a crucial antioxidant enzyme that protects cells from oxidative damage by reducing hydrogen peroxide.[8] It is a selenoprotein and has been linked to various diseases, including cancer.[8]

We kindly request that you verify the name of the biological pathway of interest. Please provide a corrected name, any known aliases, or a relevant publication ID (e.g., PubMed ID) so that we can proceed with generating the detailed technical guide as requested.

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References

- 1. XPR1 protein expression summary - The Human Protein Atlas [proteinatlas.org]
- 2. Structure and function of human XPR1 in phosphate export - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Analysis of gene expression and functional characterization of XPR1: a pathogenic gene for primary familial brain calcification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. XBP1 - Wikipedia [en.wikipedia.org]
- 5. X-box binding protein 1 (XBP1) function in diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. PROX1 prospero homeobox 1 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 7. PROX1 - Wikipedia [en.wikipedia.org]
- 8. GPX1 glutathione peroxidase 1 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
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